

Application Notes and Protocols for Carbon Dioxide Capture Using Tributylmethylammonium Methyl Sulfate

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Compound of Interest

Compound Name: *Tributylmethylammonium methyl sulfate*

Cat. No.: *B082111*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tributylmethylammonium methyl sulfate ([TBMN][MeSO₄]) is a quaternary ammonium-based ionic liquid (IL) that has been investigated for its potential in post-combustion CO₂ capture.[1] Ionic liquids are a class of molten salts with low melting points, negligible vapor pressure, and high thermal stability, making them attractive alternatives to traditional volatile amine-based solvents for CO₂ scrubbing.[2] This document provides an overview of the application of **tributylmethylammonium methyl sulfate** in CO₂ capture, including its physical and chemical properties, experimental protocols for synthesis and CO₂ absorption measurements, and data on its CO₂ solubility.

Chemical Structure:

- Name: **Tributylmethylammonium methyl sulfate**
- Synonyms: Methyltributylammonium methyl sulfate, [TBMN][MeSO₄][3]
- CAS Number: 13106-24-6[3]
- Molecular Formula: C₁₄H₃₃NO₄S[3]

- Molecular Weight: 311.48 g/mol [3]

Physical and Chemical Properties

Tributylmethylammonium methyl sulfate is typically a viscous liquid or a solid depending on the temperature.[4] It is highly soluble in polar solvents and has a flash point of 179.5 °C.[4]

Property	Value
Appearance	Viscous liquid or solid
Molecular Formula	C ₁₄ H ₃₃ NO ₄ S
Molecular Weight	311.48 g/mol
CAS Number	13106-24-6
Solubility	Highly soluble in polar solvents
Flash Point	179.5 °C (closed cup)
Purity	≥95% (commercially available)
Impurities	≤0.5% water, ≤30 mg/kg chloride

Table 1: Physical and chemical properties of **Tributylmethylammonium methyl sulfate**. [4]

CO₂ Capture Performance

The solubility of CO₂ in **tributylmethylammonium methyl sulfate** has been experimentally determined. A study measured the bubble-point pressures at various temperatures, indicating that CO₂ solubility in this ionic liquid is significant.[1] The data shows that the solubility of CO₂ in [TBMN][MeSO₄] is higher than in the analogous imidazolium-based ionic liquid, 1-butyl-3-methylimidazolium methylsulfate ([bmim][MeSO₄]).[1]

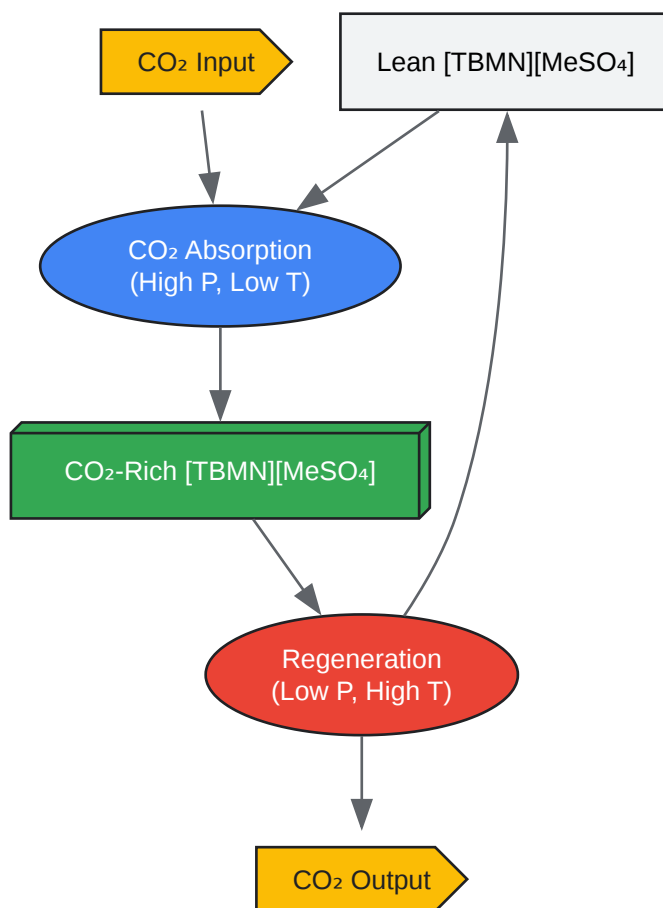
Temperature (K)	Pressure (MPa) for CO ₂ Mole Fraction of ~0.2	Pressure (MPa) for CO ₂ Mole Fraction of ~0.4	Pressure (MPa) for CO ₂ Mole Fraction of ~0.6
313	~2.5	~5.5	~9.0
333	~3.5	~7.0	~11.0
353	~4.5	~8.5	>12.0
368	~5.0	~9.5	>12.0

Table 2: Experimental CO₂ solubility data in **Tributylmethylammonium methyl sulfate**, presented as the pressure required to achieve certain CO₂ mole fractions at different temperatures. Data is estimated from graphical representations in the cited literature.[\[1\]](#)

Mechanism of CO₂ Capture

The capture of CO₂ by **tributylmethylammonium methyl sulfate** is primarily a physical absorption process.[\[2\]](#) The CO₂ molecules are held within the free volume of the ionic liquid by van der Waals forces and interact with the ions of the IL.[\[2\]](#) Theoretical studies on quaternary ammonium-based ionic liquids suggest that the anion plays a significant role in the interaction with CO₂, acting as a Lewis base to the Lewis acidic CO₂.[\[2\]](#)[\[5\]](#)[\[6\]](#)





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